

# A Technical Guide to the Synthesis of Nickel Carbide Nanoparticles

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## Compound of Interest

Compound Name: Nickel carbide (NiC)

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This in-depth technical guide provides a comprehensive overview of the primary synthesis methods for producing nickel carbide ( $\text{Ni}_3\text{C}$ ) nanoparticles. Nickel carbide nanoparticles are gaining significant attention due to their unique catalytic, magnetic, and electronic properties, making them promising materials in various fields, including biomedical applications and catalysis. This document details the experimental protocols for key synthesis techniques, presents quantitative data in structured tables for comparative analysis, and illustrates the process workflows and parameter relationships through diagrams.

## Thermal Decomposition

Thermal decomposition is a widely employed method for synthesizing nickel carbide nanoparticles. This technique involves the decomposition of a nickel-containing precursor in the presence of a carbon source at elevated temperatures. The choice of precursor, solvent, and capping agents plays a crucial role in determining the size, morphology, and phase purity of the resulting nanoparticles.

## Experimental Protocol: Decomposition of Nickel Formate

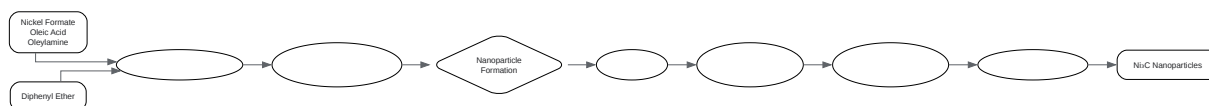
A common approach involves the thermal decomposition of nickel formate in the presence of oleic acid and oleylamine, which act as surfactants to control particle growth and prevent agglomeration.<sup>[1][2]</sup>

#### Materials:

- Nickel(II) formate ( $\text{Ni}(\text{HCOO})_2$ )
- Oleic acid
- Oleylamine
- Diphenyl ether (solvent)
- Nitrogen gas (for inert atmosphere)

#### Procedure:

- In a three-necked flask equipped with a magnetic stirrer and a reflux condenser, add 2 mmol of nickel(II) formate to 10 ml of diphenyl ether.
- Introduce 4 mmol of oleic acid and 8 mmol of oleylamine into the flask to serve as surfactants.
- Stir the resulting solution and slowly heat it to the reflux temperature of approximately 529 K under a nitrogen atmosphere.
- Maintain the reaction at this temperature for a specified duration to allow for the formation of  $\text{Ni}_3\text{C}$  nanoparticles.
- After the reaction is complete, cool the solution to room temperature.
- The synthesized nanoparticles can be precipitated by adding a non-solvent like ethanol and collected by centrifugation.
- Wash the collected nanoparticles multiple times with ethanol and acetone to remove any unreacted precursors and surfactants.
- Dry the final product under vacuum.



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*Thermal Decomposition Workflow for Ni<sub>3</sub>C Nanoparticles.*

## Chemical Solution Synthesis (Polyol Method)

The polyol method is a versatile chemical solution-based approach for synthesizing a wide range of nanoparticles, including nickel carbide. In this method, a polyol (e.g., triethylene glycol) acts as both the solvent and the reducing agent. The size and morphology of the Ni<sub>3</sub>C nanoparticles can be controlled by adjusting the concentration of the nickel precursor and surfactants.[3]

## Experimental Protocol: Polyol Synthesis of Ni/Ni<sub>3</sub>C Core-Shell Nanoparticles

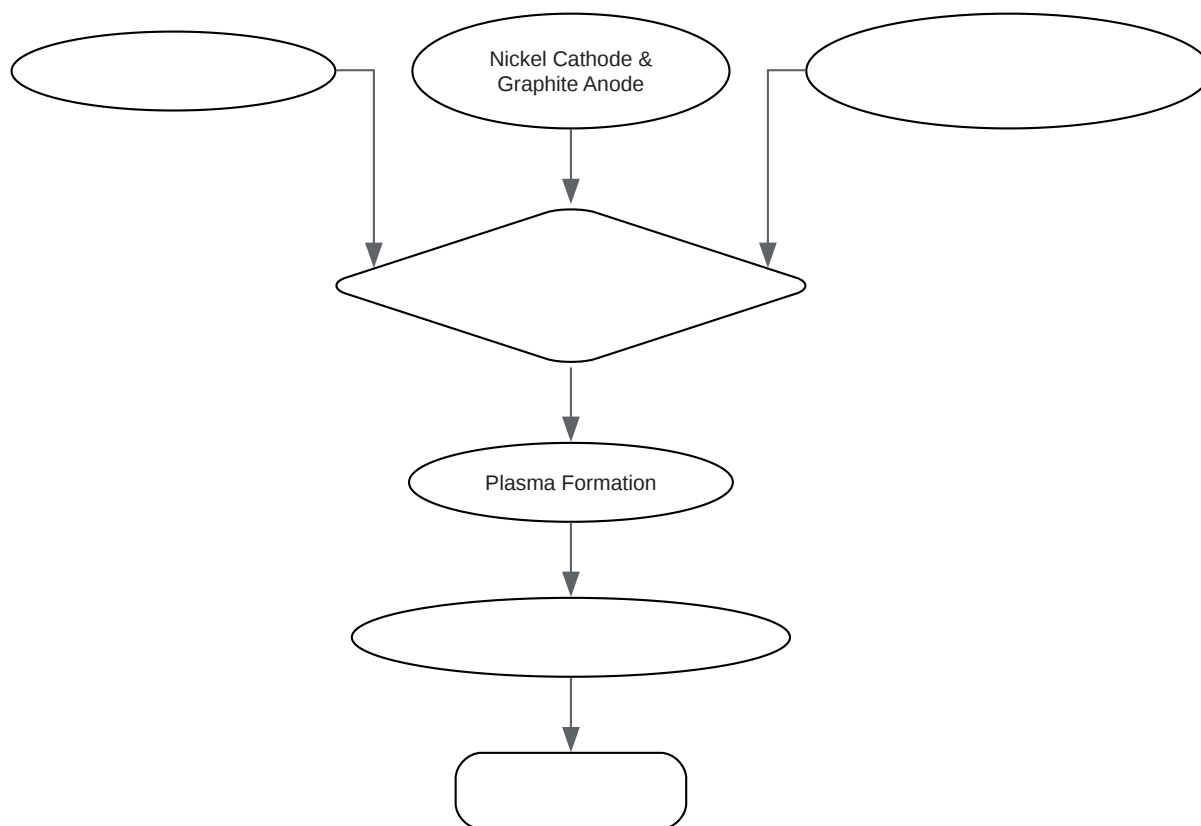
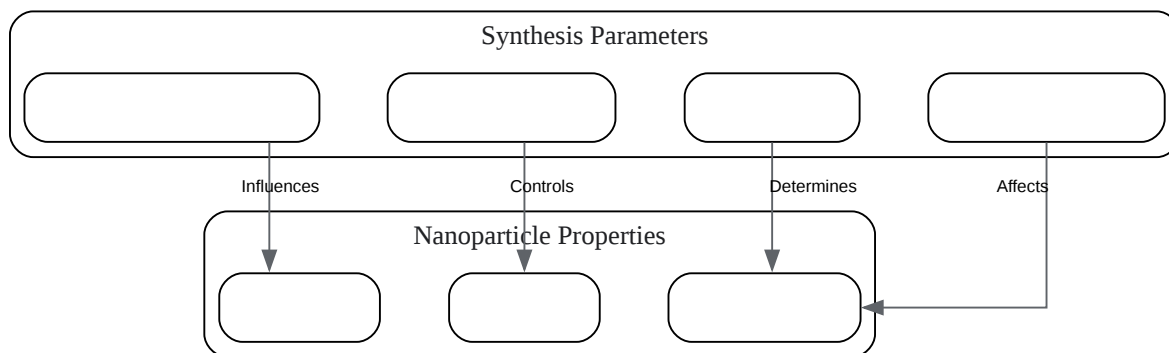
This protocol describes a two-step process involving the initial synthesis of nickel nanoparticles followed by their carburization to form Ni/Ni<sub>3</sub>C core-shell structures.[4]

### Step 1: Synthesis of Nickel Nanoparticles (Ni NPs)

- Dissolve 0.5 g of nickel chloride hexahydrate (NiCl<sub>2</sub>·6H<sub>2</sub>O) in 60 mL of deionized water.
- Separately, dissolve 1 g of sodium hydroxide (NaOH) in 20 mL of deionized water.
- Prepare 20 mL of hydrazine monohydrate (N<sub>4</sub>H<sub>2</sub>·H<sub>2</sub>O) as the reducing agent.
- Mix all three solutions. The solution color will change from light green to blue.
- Heat the solution to 60 °C and apply ultrasonic treatment for 25 minutes to form black Ni NPs.

## Step 2: Carburization to Ni/Ni<sub>3</sub>C Core-Shell Nanoparticles

- Transfer the prepared Ni NPs to a solution of triethylene glycol (TEG) containing a small amount of NaOH.
- Heat the solution to 250 °C at a heating rate of 8 °C/min while stirring at 250 rpm.
- The duration of heating (15, 30, 45, or 60 minutes) controls the thickness of the Ni<sub>3</sub>C shell.<sup>[4]</sup>
- After the desired reaction time, cool the mixture and collect the nanoparticles by centrifugation.
- Wash the product with ethanol and dry under vacuum.



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